

Early Research on Anantine: A Preliminary Technical Overview

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Compound of Interest

Compound Name: Anantine

Cat. No.: B1238176

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Preamble: This document summarizes the currently available early research findings on the natural compound **Anantine**. Following a comprehensive search of scientific literature and chemical databases, it has been determined that while the compound has been identified, isolated, and synthesized, detailed public data on its biological activities, including quantitative metrics, specific experimental protocols, and elucidated mechanisms of action such as signaling pathways, are conspicuously absent. The information presented herein reflects the extent of published research to date.

Compound Identification and Chemical Properties

Anantine is a heterocyclic alkaloid identified as (3E,4S)-3-benzylidene-4-(1-methylimidazol-4-yl)pyrrolidin-2-one. It is sourced from plants of the Cynometra genus, particularly Cynometra ananta, a tree found in West Africa[1][2]. The synthesis of (±)-**anantine** and its diastereomer, (±)-**isoanantine**, has been successfully achieved and reported in chemical literature[3][4].

Table 1: Chemical and Physical Properties of **Anantine**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ N ₃ O	PubChem
Molecular Weight	253.30 g/mol	PubChem
CAS Number	50656-82-1	
IUPAC Name	(3E,4S)-3-benzylidene-4-(1-methyl-1H-imidazol-4-yl)pyrrolidin-2-one	PubChem
Canonical SMILES	<chem>CN1C=C(N=C1)C2CNC(=O)C2=CC3=CC=CC=C3</chem>	PubChem
Isomeric SMILES	<chem>CN1C=C(N=C1)[C@@H]2CNC(=O)/C2=C/C3=CC=CC=C3</chem>	PubChem
Physical Description	Solid	General

Summary of Biological Activity (Qualitative)

Phytochemical screenings of *Cynometra ananta* trunk bark have confirmed the presence of various classes of bioactive compounds, including alkaloids, phenolic compounds, and terpenoids[1]. These extracts are noted to possess pharmacological properties[1]. While **Anantine** is one of the alkaloids present, specific biological activities have not been quantitatively attributed to the isolated compound in the available literature. General, unsubstantiated claims on commercial vendor websites suggest potential antimicrobial and anticancer activities, but these are not supported by peer-reviewed research data.

Data Presentation and Experimental Protocols

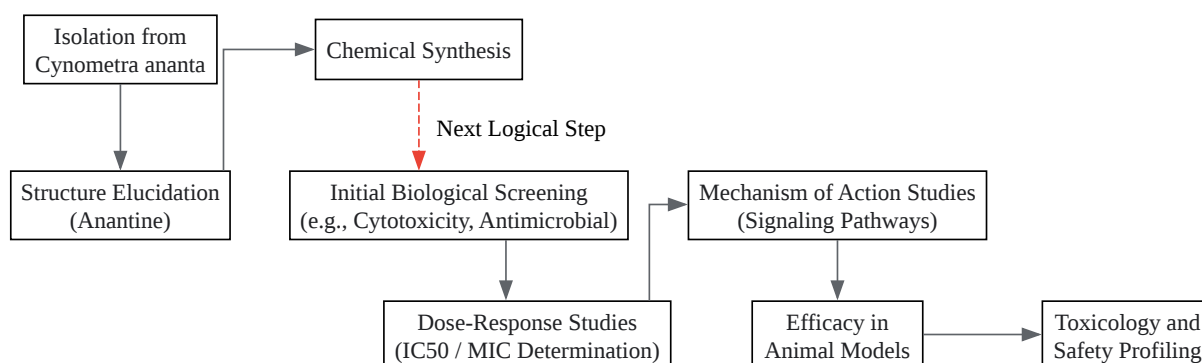
A thorough review of published scientific literature did not yield any studies presenting quantitative data on the biological activity of purified **Anantine**. Consequently, no data is available to be summarized in tabular format. Similarly, detailed experimental protocols for the biological evaluation of **Anantine** are not available as no such specific studies have been published.

Signaling Pathways and Mechanistic Insights

There is currently no published research detailing the mechanism of action of **Anantine** or its interaction with any biological signaling pathways. Therefore, the creation of diagrams to visualize these aspects is not possible.

Logical Workflow for Anantine Research

The logical progression of research on a novel natural product like **Anantine** would typically follow the workflow outlined below. Currently, research on **Anantine** appears to be in the initial stages of this process.



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Caption: Logical workflow for natural product drug discovery, indicating the current stage of **Anantine** research.

Conclusion

The initial research on **Anantine** has successfully established its chemical identity and its natural origin. However, the scientific community has not yet published in-depth studies on its biological activities. The "early research findings" are, at this stage, limited to the fields of phytochemistry and synthetic chemistry. For researchers and drug development professionals, **Anantine** represents a novel scaffold that is available for initial biological screening. Future

research will need to focus on conducting comprehensive in vitro and in vivo studies to determine if the anecdotal claims of its bioactivity have a scientific basis.

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